

Application Notes & Protocols: Quinalphos as a Reference Standard in Pesticide Residue Analysis

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Compound of Interest

Compound Name: Quinalphos

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Introduction

Quinalphos, an organothiophosphate insecticide and acaricide, is widely used in agriculture to control a variety of pests on crops such as cotton, vegetables, and fruits.[1][2] Due to its potential toxicity to humans and animals, regulatory bodies worldwide have established maximum residue limits (MRLs) for **Quinalphos** in food and environmental samples.[3] Accurate and reliable quantification of **Quinalphos** residues is therefore essential to ensure food safety and environmental protection.

This document provides detailed application notes and protocols for the use of **Quinalphos** as a reference standard in the analysis of pesticide residues. Certified reference materials (CRMs) of **Quinalphos** are commercially available from suppliers like Sigma-Aldrich and LGC Standards, ensuring the traceability and quality of analytical measurements.[4][5] The protocols described herein are based on established analytical techniques such as gas chromatography (GC) and high-performance liquid chromatography (HPLC), coupled with various detectors.

Chemical Structure of **Quinalphos**:

- Chemical Name: O,O-diethyl O-quinoxalin-2-yl phosphorothioate[1]
- CAS Number: 13593-03-8[4]

- Molecular Formula: $C_{12}H_{15}N_2O_3PS$ [4]
- Molecular Weight: 298.30 g/mol [4]

Analytical Methodologies

The determination of **Quinalphos** residues is predominantly carried out using chromatographic techniques. Gas chromatography is a widely employed method, often coupled with electron capture detectors (ECD) or mass spectrometry (MS) for high sensitivity and selectivity.[6][7] High-performance liquid chromatography with UV or MS detection is also a viable technique for the analysis of **Quinalphos**. [8]

Sample Preparation: The QuEChERS Method

A popular and effective method for extracting pesticide residues from various food matrices is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.[1][9]

Protocol for QuEChERS Sample Preparation:

- Homogenization: Homogenize a representative 10-15 g sample of the fruit or vegetable.[1]
For samples with high water content, cryogenic grinding with dry ice can be employed to improve homogenization and prevent degradation of thermolabile pesticides.[9]
- Extraction:
 - Place the homogenized sample into a 50 mL centrifuge tube.
 - Add 10-30 mL of acetonitrile.[1]
 - Add the appropriate QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride).
 - Shake vigorously for 1-3 minutes to ensure thorough mixing and extraction of the pesticides into the acetonitrile layer.[1][9]
- Centrifugation: Centrifuge the tube at a sufficient speed (e.g., 3000-5000 rpm) for 5-10 minutes to separate the organic layer from the solid matrix and aqueous phase.

- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Take an aliquot of the acetonitrile supernatant.
 - Transfer it to a d-SPE tube containing a mixture of primary secondary amine (PSA) sorbent (to remove organic acids and other polar interferences) and magnesium sulfate (to remove excess water).[1]
 - Vortex for 1-2 minutes.
- Final Centrifugation and Filtration:
 - Centrifuge the d-SPE tube.
 - The resulting supernatant is the final extract, which can be filtered through a 0.2 or 0.45 μm syringe filter before analysis.[1]

Gas Chromatography (GC) Based Methods

Protocol for GC-MS/MS Analysis of Quinalphos in Tomato[1]

- Instrumentation: Gas chromatograph coupled with a tandem mass spectrometer (GC-MS/MS).
- Column: Capillary column suitable for pesticide analysis (e.g., HP-5ms, DB-5ms).
- Carrier Gas: Helium at a constant flow rate (e.g., 1.0-1.5 mL/min).
- Injector Temperature: 250-280°C.
- Oven Temperature Program:
 - Initial temperature: 70-100°C, hold for 1-2 minutes.
 - Ramp 1: Increase to 180-200°C at a rate of 10-25°C/min.
 - Ramp 2: Increase to 280-300°C at a rate of 5-10°C/min, hold for 5-10 minutes.

- MS/MS Parameters:
 - Ionization Mode: Electron Ionization (EI).
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) for enhanced selectivity and sensitivity. Precursor and product ions for **Quinalphos** should be optimized.
- Injection Volume: 1-2 µL.

Protocol for GC-ECD Analysis of Quinalphos in Green Pea[6]

- Instrumentation: Gas chromatograph with an Electron Capture Detector (ECD).
- Column: Capillary column (e.g., DB-5).
- Carrier Gas: Nitrogen.
- Injector Temperature: 270°C.
- Detector Temperature: 300°C.
- Oven Temperature Program:
 - Initial temperature: 150°C, hold for 1 minute.
 - Ramp: Increase to 270°C at a rate of 10°C/min, hold for 5 minutes.
- Injection Volume: 1 µL.

High-Performance Liquid Chromatography (HPLC) Based Method

Protocol for RP-HPLC Analysis of Quinalphos Formulation[3][8]

- Instrumentation: High-Performance Liquid Chromatograph with a UV or PDA detector.[8]

- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m).[8]
- Mobile Phase: Acetonitrile and water in a ratio of 80:20 (v/v).[8]
- Flow Rate: 1.0-1.5 mL/min.[8]
- Detection Wavelength: 316 nm.[8]
- Injection Volume: 20 μ L.

Quantitative Data Summary

The performance of the analytical methods described is summarized in the tables below. These values are indicative and may vary depending on the specific instrumentation, matrix, and experimental conditions.

Table 1: Performance Data for **Quinalphos** Analysis by GC-based Methods

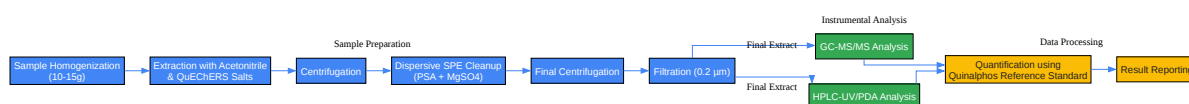
Matrix	Method	LOD	LOQ	Recovery (%)	Linearity (r^2)	Reference
Green Pea	GC-ECD	-	0.05 mg/kg	-	-	[6]
Tomato	GC-MS/MS	-	0.05 mg/kg	-	-	[1][10]
Blood	DI-SPME-GC-MS	10 ng/mL	-	14	0.9991-0.9999	[7]
Urine	DI-SPME-GC-MS	2 ng/mL	-	26	0.9991-0.9999	[7]

Table 2: Performance Data for **Quinalphos** Analysis by HPLC-based Methods

Matrix	Method	Detection Limit	Linearity Range	Retention Time (min)	Reference
Formulation	RP-HPLC	0.4 mg/L	0.5 - 50 mg/L	3.4	[8]

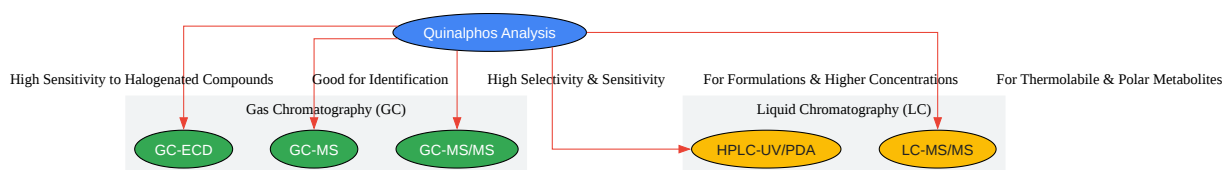
Experimental Workflows and Logical Relationships

The following diagrams, generated using Graphviz (DOT language), illustrate the experimental workflows for pesticide residue analysis using **Quinalphos** as a reference standard.



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Caption: Workflow for pesticide residue analysis using the QuEChERS method.



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Caption: Common analytical techniques for **Quinalphos** determination.

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